

A Comprehensive Technical Guide to Dysprosium(III) Nitrate Hydrate

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Compound of Interest

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This document provides an in-depth overview of **Dysprosium(III) nitrate hydrate**, a compound of interest in various research and development fields. It covers its chemical identifiers, physicochemical properties, and key experimental applications, with a focus on providing actionable data and protocols for scientific professionals.

Chemical Identity and Nomenclature

Dysprosium(III) nitrate is an inorganic salt of dysprosium and nitric acid. It is hygroscopic and commonly exists in various hydrated forms, the most prevalent being the pentahydrate.^[1]^[2]

The level of hydration can vary, so it is often represented with the general formula $\text{Dy}(\text{NO}_3)_3 \cdot x\text{H}_2\text{O}$.^[3]

The following tables summarize the key identifiers for the anhydrous salt and its common hydrates.

Table 1: Primary Identifiers for Dysprosium(III) Nitrate and its Hydrates

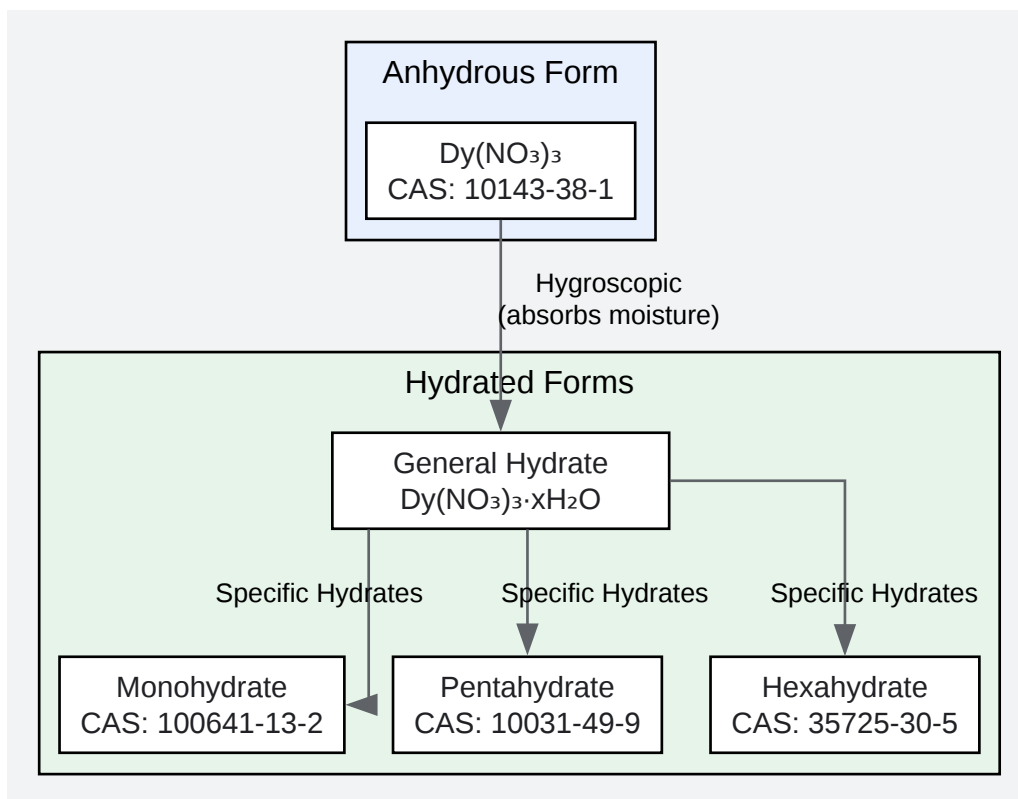
Hydration State	CAS Number	EC Number	PubChem CID
Anhydrous	10143-38-1	233-410-5	25007
Monohydrate	100641-13-2	N/A	57346095
Pentahydrate	10031-49-9	629-564-1	91886635
Hexahydrate	35725-30-5	N/A	215463

Data sourced from multiple references.[\[1\]](#)[\[3\]](#)[\[4\]](#)

Table 2: Additional Chemical Identifiers for **Dysprosium(III) Nitrate Hydrates**

Identifier Type	Monohydrate Data	Pentahydrate Data	Hexahydrate Data
ChemSpider ID	26666880	21241308	186810
InChI	InChI=1S/Dy.3NO3.H 2O/c;32- 1(3)4;/h;;;;1H2/q+3;3- 1;	InChI=1S/Dy.3NO3.5 H2O/c;32- 1(3)4;;;;/h;;;;51H2/q+ 3;3-1;;;;	InChI=1S/Dy.3NO3.6 H2O/c;32- 1(3)4;;;;/h;;;;61H2/q+ 3;3-1;;;;
InChIKey	DSEBQRTVZFLVND- UHFFFAOYSA-N	NOTQUFQJAWMLCE -UHFFFAOYSA-N	DCKWZDOAGNMKM X-UHFFFAOYSA-N
Canonical SMILES	--INVALID-LINK-- ([O-])[O-].--INVALID- LINK--([O-])[O-].-- INVALID-LINK--([O-]) [O-].O.[Dy+3]	--INVALID-LINK-- ([O-])[O-].--INVALID- LINK--([O-])[O-].-- INVALID-LINK--([O-]) [O-].O.O.O.O.O. [Dy+3]	--INVALID-LINK-- ([O-])[O-].--INVALID- LINK--([O-])[O-].-- INVALID-LINK--([O-]) [O-].O.O.O.O.O.O. [Dy+3]

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Caption: Relationship between anhydrous and hydrated forms of Dysprosium(III) nitrate.

Physicochemical Properties

Dysprosium(III) nitrate hydrate presents as yellowish or white to pale yellow crystals.[1][2] It is readily soluble in water and ethanol.[1] As a salt of a rare earth element, it possesses unique magnetic properties, making it valuable in materials science.[2][5]

Table 3: Physicochemical Data for Dysprosium(III) Nitrate and its Hydrates

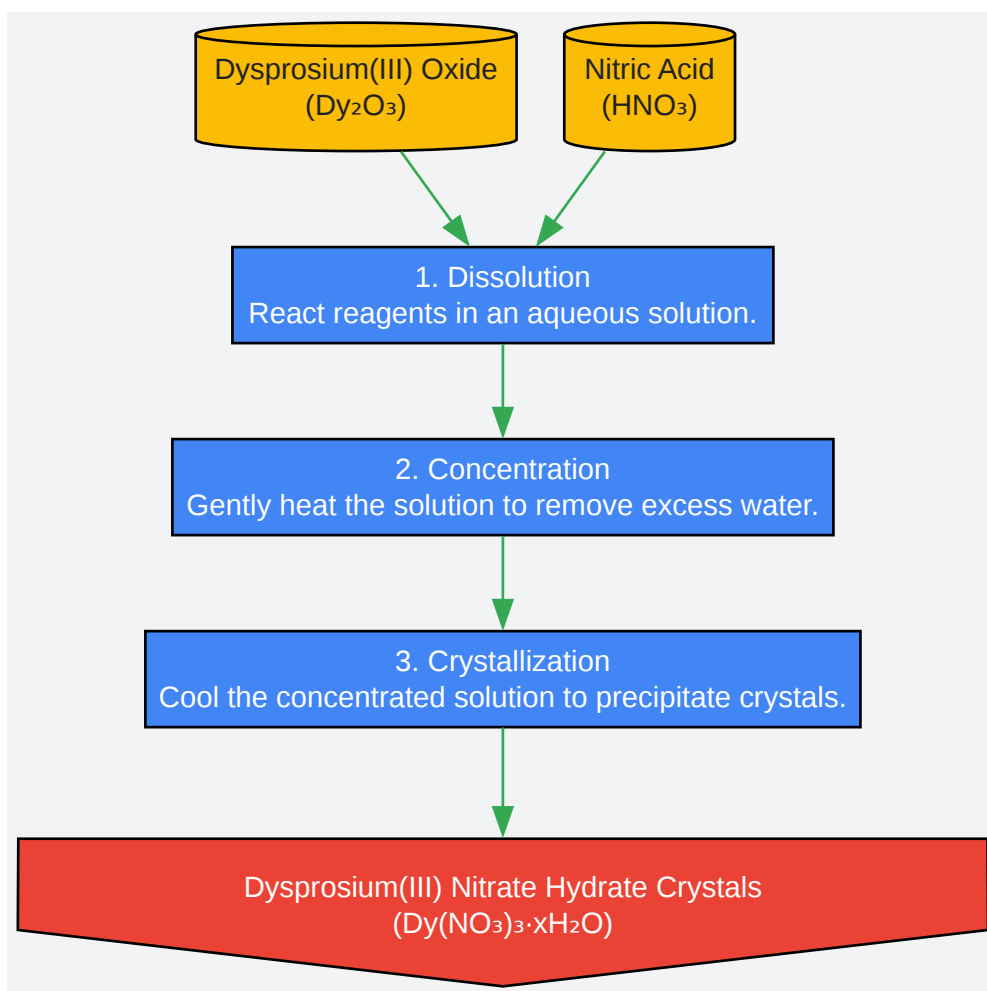
Property	Anhydrous	Monohydrate	Pentahydrate	Hexahydrate
Molecular Formula	Dy(NO ₃) ₃	DyH ₂ N ₃ O ₁₀	DyH ₁₀ N ₃ O ₁₄	Dy(NO ₃) ₃ ·6H ₂ O
Molar Mass (g/mol)	348.51[1][3]	366.53[4][6]	438.59[7][8]	456.61[5]
Appearance	Yellowish crystals[1]	White to yellow crystals[6]	White to pale yellow powder[2]	Yellowish solid[5]
Melting Point (°C)	N/A	N/A	88.6[1][8]	88.6[5]
Key Characteristics	-	Hygroscopic	Hygroscopic, Soluble in water[2]	Hygroscopic, Paramagnetic[5]

Note: The melting point of 88.6 °C is often cited for the hydrated form, which melts in its own water of crystallization.[1]

Experimental Protocols & Applications

While specific protocols are proprietary to individual research labs, general methodologies for the synthesis and application of **Dysprosium(III) nitrate hydrate** are available in the literature.

Dysprosium(III) nitrate can be prepared through the reaction of dysprosium(III) oxide with nitric acid.[5] The resulting solution is then typically heated to concentrate it, followed by cooling to allow the hydrated crystals to form.

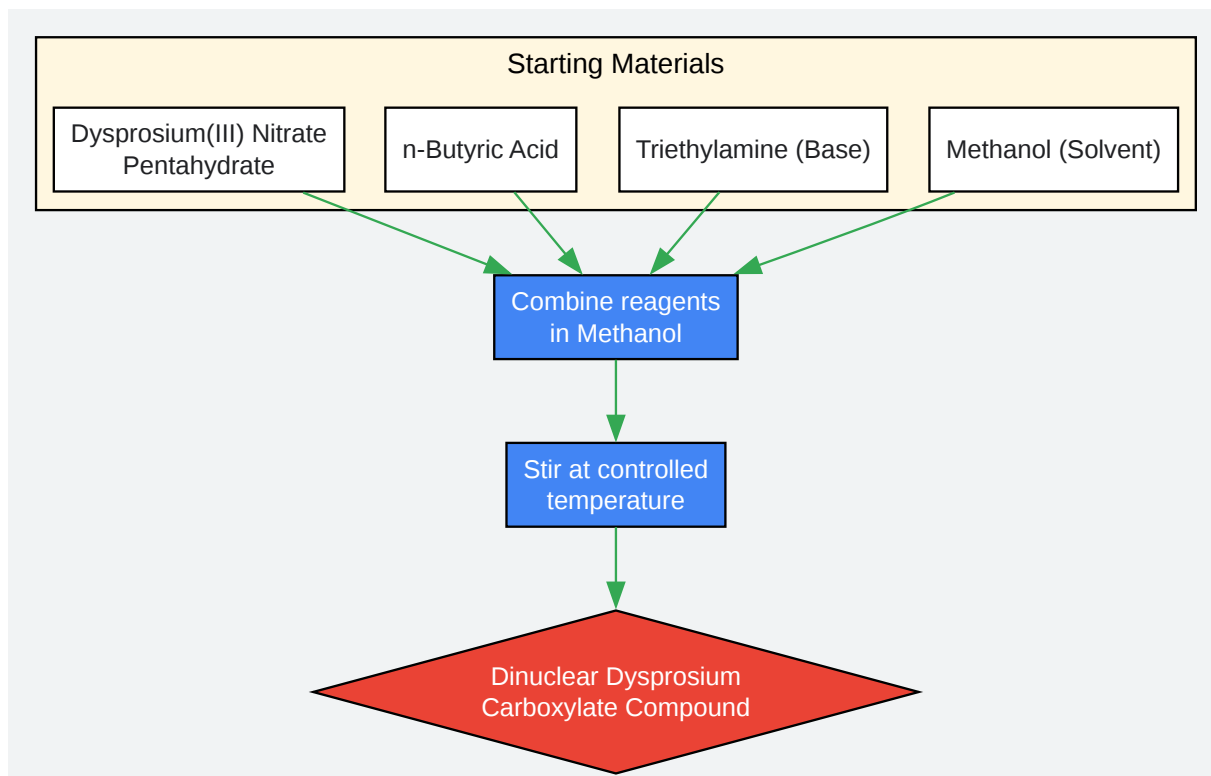


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Caption: General workflow for the laboratory synthesis of **Dysprosium(III) nitrate hydrate**.

Dysprosium(III) nitrate pentahydrate serves as a precursor for synthesizing coordination compounds and metal-organic frameworks (MOFs). For instance, it is used to prepare carboxylate-based dinuclear dysprosium compounds.[8][9][10]

Experimental Protocol Example: A common procedure involves reacting Dysprosium(III) nitrate pentahydrate with a carboxylic acid (e.g., n-butyric acid) and a base (e.g., triethylamine) in a suitable solvent like methanol.[9][10] The base deprotonates the carboxylic acid, allowing the carboxylate to coordinate with the dysprosium ion.



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Caption: Workflow for synthesizing a dinuclear dysprosium compound.

Dysprosium compounds are explored for their unique properties in several advanced applications:

- Magnetic Materials: Essential for creating high-performance magnets.[2][7]
- Biomedical Research: Investigated for use as MRI contrast agents and in drug delivery systems.[7]
- Advanced Materials: Used in the synthesis of phosphors for LED lighting and display technologies.[2][7]

Safety and Handling

Dysprosium(III) nitrate hydrate is an oxidizing agent and requires careful handling.[5][11]

- Hazard Classifications: Oxidizing solid (Category 2), Skin Irritant (Category 2), Eye Irritant (Category 2), Specific target organ toxicity — single exposure (Category 3, Respiratory tract irritation).[4][12][13]
- Precautionary Measures:
 - Keep away from heat, sparks, open flames, and combustible materials.[11][14]
 - Wear protective gloves, clothing, and eye/face protection.[15]
 - Use in a well-ventilated area and avoid breathing dust.[12][14]
 - In case of contact with eyes, rinse cautiously with water for several minutes.[14]
 - Store in a cool, dry, and well-ventilated place in a tightly closed container.[5][12]

This guide is intended for informational purposes for qualified professionals. Always consult a comprehensive Safety Data Sheet (SDS) before handling this chemical.[11][12][14][15]

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